

Improving Cephapirin solubility for in vitro assays

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Compound of Interest

Compound Name: Cephapirin

Cat. No.: B15559855

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Technical Support Center: Cephapirin Solubility

This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting advice for dissolving **cephapirin** for in vitro assays. The focus is on **cephapirin** sodium, the highly water-soluble salt form most commonly used for preparing aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the difference between **cephapirin** sodium and **cephapirin** benzathine?

A1: **Cephapirin** sodium is the salt form of **cephapirin** that is very soluble in water and is typically used for preparing aqueous solutions for in vitro assays.[1][2] **Cephapirin** benzathine is practically insoluble in water but more soluble in organic solvents like alcohol and DMSO.[2] [3] For most in vitro susceptibility tests requiring aqueous media, **cephapirin** sodium is the appropriate choice.

Q2: What is the best solvent for preparing **cephapirin** stock solutions for aqueous in vitro assays?

A2: The recommended solvent for **cephapirin** sodium is high-purity water.[4] It is very soluble in water, with reported solubilities of approximately 50 mg/mL and higher. While **cephapirin** sodium can also be dissolved in DMSO, its solubility is significantly higher in water.

Q3: How should I store **cephapirin** powder and prepared stock solutions?

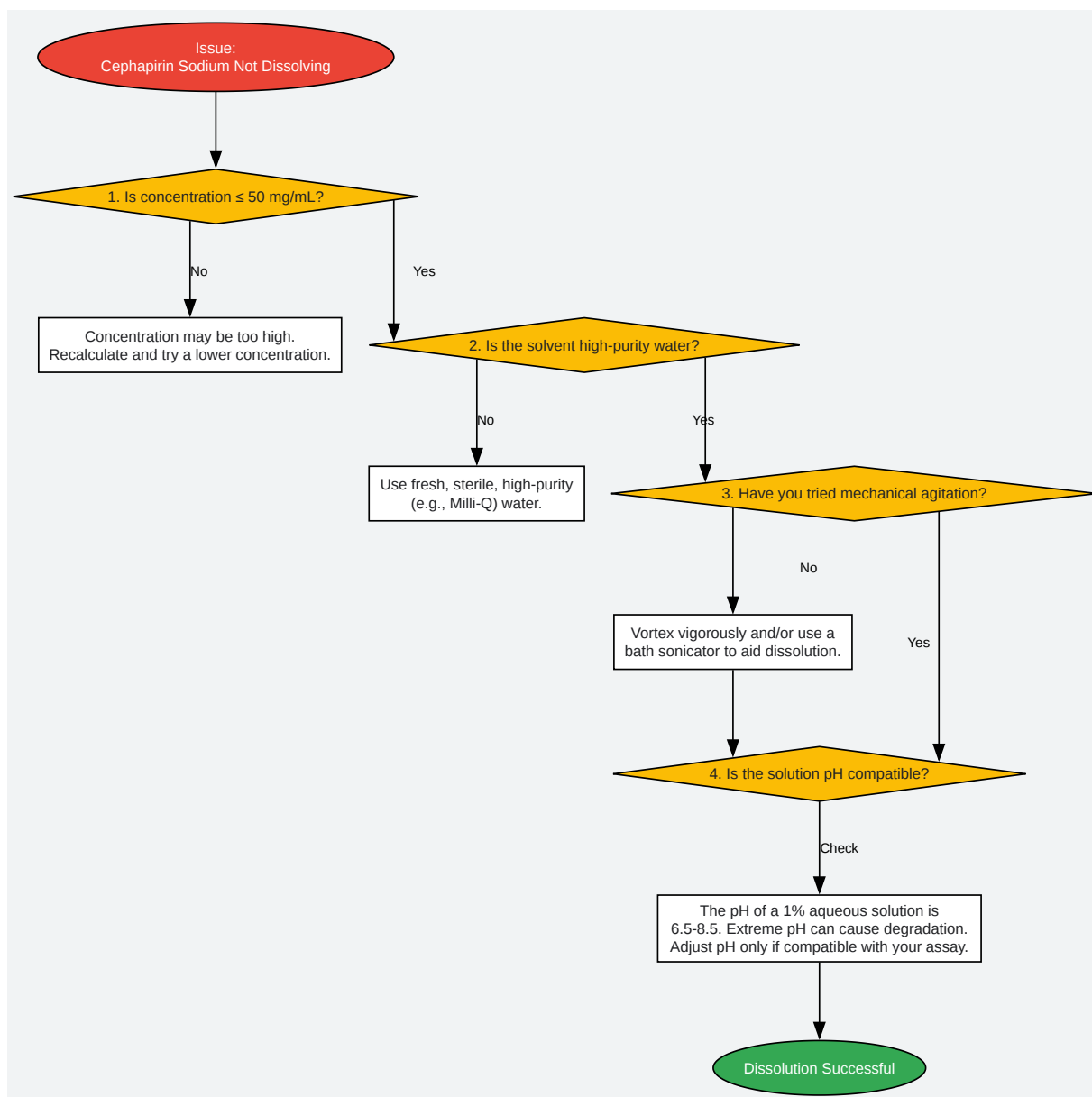
A3:

- Powder: Store the solid **cephapirin** powder tightly sealed in a dry, well-ventilated place. For long-term storage, -20°C is recommended.
- Stock Solutions: For aqueous stock solutions, it is recommended to prepare them fresh. If storage is necessary, solutions can retain potency for up to 10 days when refrigerated at 4°C or for up to 60 days if frozen at -15°C immediately after reconstitution. For DMSO stock solutions, storage at -80°C for up to a year or -20°C for one month is suggested. Always aliquot solutions before freezing to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Q4: My **cephapirin** sodium is not dissolving or the solution is cloudy. What should I do?

A4: Dissolution issues can arise from several factors. Follow the troubleshooting workflow below to identify and solve the problem. Common causes include attempting to prepare a solution above the solubility limit, using low-quality solvent, or insufficient agitation.





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